

Application Notes: Yukocitrine - A Novel Fluorophore for Live-Cell Imaging

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Compound of Interest

Compound Name: Yukocitrine

Cat. No.: B13436255

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Introduction

Yukocitrine is a novel, high-performance fluorescent probe engineered for exceptional brightness and photostability, making it an ideal candidate for a wide range of applications in fluorescence microscopy, particularly for live-cell imaging and tracking of dynamic cellular processes. Its unique spectral properties and low cytotoxicity allow for prolonged imaging with minimal impact on cellular health. These application notes provide an overview of **Yukocitrine**'s properties, detailed protocols for its use, and examples of its application in cellular imaging.

Photophysical Properties

The spectral characteristics of **Yukocitrine** make it compatible with common laser lines and filter sets. A summary of its key photophysical properties is provided below.

Property	Value
Excitation Maximum (λ_{ex})	488 nm
Emission Maximum (λ_{em})	515 nm
Molar Extinction Coefficient	85,000 M ⁻¹ cm ⁻¹
Quantum Yield (Φ)	0.92
Photostability	High
Solubility	Water, DMSO
Cytotoxicity	Low

Applications in Fluorescence Microscopy

Yukocitrine's bright green fluorescence and high signal-to-noise ratio make it suitable for various fluorescence microscopy techniques.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- **Live-Cell Imaging:** The low cytotoxicity of **Yukocitrine** allows for long-term imaging of cellular dynamics without inducing significant cellular stress.
- **Cytoskeletal Staining:** **Yukocitrine** can be conjugated to molecules that specifically bind to cytoskeletal components, such as actin filaments or microtubules, enabling visualization of cytoskeletal rearrangements.
- **Organelle Tracking:** When coupled with organelle-specific targeting moieties, **Yukocitrine** can be used to label and track the movement and morphology of organelles like mitochondria and lysosomes.
- **High-Resolution Microscopy:** Its high photostability makes **Yukocitrine** a suitable probe for super-resolution microscopy techniques, such as STED and SIM, allowing for imaging beyond the diffraction limit of light.

Experimental Protocols

Protocol 1: General Staining of Live Cells with Yukocitrine

This protocol provides a general procedure for staining live mammalian cells with **Yukocitrine**. Optimal staining concentrations and incubation times may vary depending on the cell type and experimental conditions.

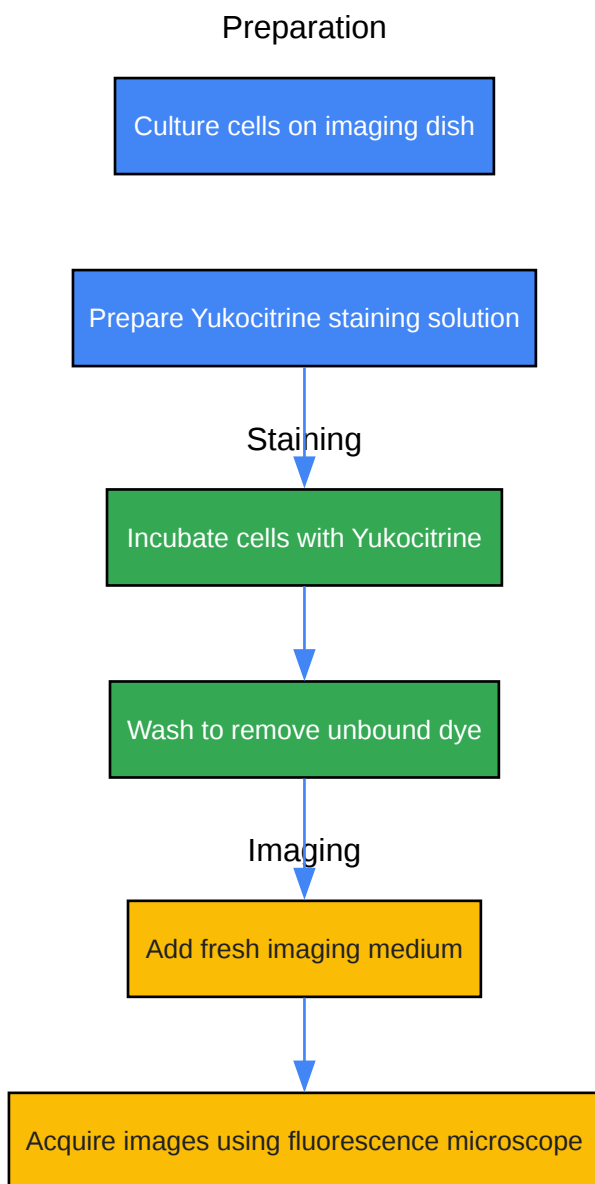
Materials:

- **Yukocitrine** stock solution (1 mM in DMSO)
- Live cells cultured on glass-bottom dishes or coverslips
- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- Fluorescence microscope with appropriate filter sets (e.g., FITC/GFP channel)

Procedure:

- **Cell Preparation:** Culture cells to the desired confluency on a suitable imaging vessel.
- **Staining Solution Preparation:** Prepare a working solution of **Yukocitrine** by diluting the 1 mM stock solution in pre-warmed complete cell culture medium to a final concentration of 1-10 μ M.
- **Cell Staining:** Remove the culture medium from the cells and wash once with PBS. Add the **Yukocitrine** staining solution to the cells and incubate for 15-30 minutes at 37°C in a CO₂ incubator.
- **Washing:** Remove the staining solution and wash the cells two to three times with pre-warmed complete cell culture medium or PBS to remove any unbound dye.
- **Imaging:** Add fresh, pre-warmed culture medium to the cells. Image the stained cells using a fluorescence microscope with the appropriate excitation and emission filters for green fluorescence.

Experimental Workflow for Live-Cell Staining with Yukocitrine



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Workflow for staining live cells with **Yukocitrine**.

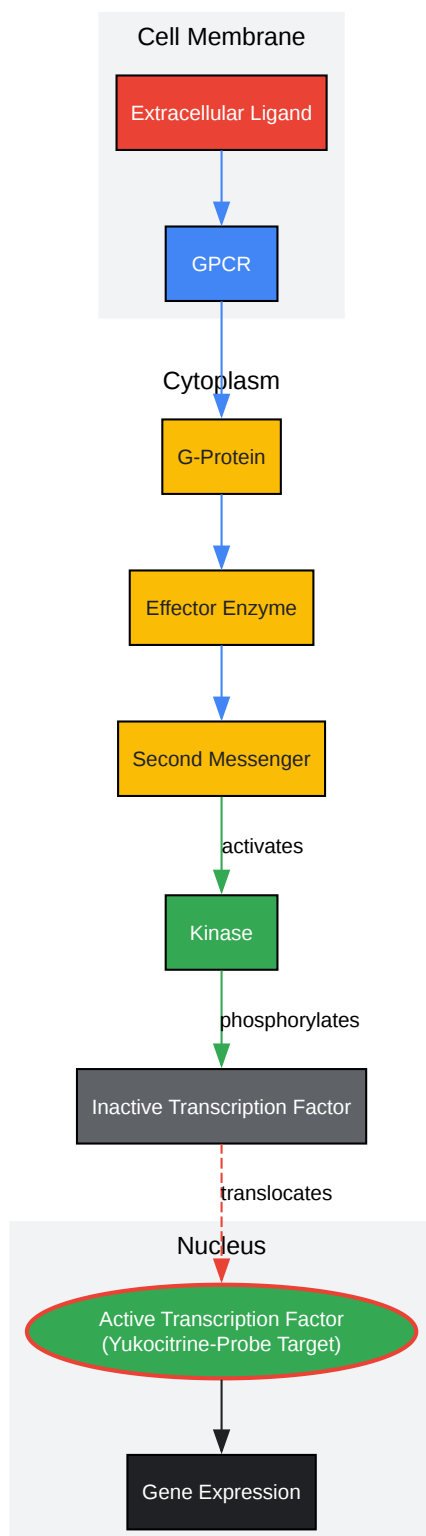
Application in Studying Signaling Pathways

Yukocitrine can be a valuable tool for dissecting complex cellular signaling pathways. For instance, by conjugating **Yukocitrine** to a specific antibody or protein that recognizes a

phosphorylated (activated) form of a signaling protein, researchers can visualize the spatio-temporal dynamics of signal transduction in real-time.

Below is a hypothetical signaling pathway where **Yukocitrine** could be employed to monitor the activation of a downstream effector. In this example, an extracellular ligand binds to a G-protein coupled receptor (GPCR), initiating a signaling cascade that leads to the activation of a kinase, which in turn phosphorylates a transcription factor. A **Yukocitrine**-labeled probe could be used to detect the phosphorylated transcription factor as it translocates to the nucleus.

Hypothetical Signaling Pathway Monitored by Yukocitrine

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Yukocitrine probe targeting an activated transcription factor.

Drug Development Applications

In the context of drug development, **Yukocitrine**-based assays can be developed for high-throughput screening (HTS) of compound libraries. For example, a cell-based assay could be designed to screen for drugs that inhibit the signaling pathway described above. A decrease in the nuclear fluorescence from the **Yukocitrine**-labeled probe would indicate that a compound is effective in blocking the pathway. This provides a robust and visually intuitive method for identifying potential therapeutic candidates.^{[4][5]}

Disclaimer: **Yukocitrine** is a hypothetical product for illustrative purposes. The protocols and data presented are based on general principles of fluorescence microscopy and are intended to serve as a template. Researchers should always optimize protocols for their specific experimental needs.

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